

Technical Support Center: Eribulin ADC Formulation & Stability

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Compound of Interest

Compound Name: MC-Gly-Gly-Phe-Gly-NH-CH₂-O-
amide-Eribulin

Cat. No.: B15623231

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Topic: Overcoming Aggregation and Hydrophobicity in Eribulin-Conjugated ADCs

Executive Summary: The Hydrophobic Challenge

Welcome to the Formulation Support Center. Eribulin (a halichondrin B analog) presents a distinct challenge compared to standard payloads like MMAE. Its complex macrocyclic ketone structure confers high potency but significant lipophilicity. When conjugated to an antibody—particularly at higher Drug-to-Antibody Ratios (DAR)—the resulting increase in surface hydrophobicity drives rapid, non-covalent aggregation.

This guide provides troubleshooting workflows to mitigate aggregation during Conjugation, Purification, and Final Formulation.

Module 1: Conjugation Phase Troubleshooting

The Issue: Turbidity or precipitation observed immediately upon adding the drug-linker to the reduced antibody.

Root Cause Analysis: The "Hydrophobic Shock." When the Eribulin-linker (dissolved in 100% organic solvent) hits the aqueous antibody buffer, local concentrations of the hydrophobic payload exceed the solubility limit before conjugation can occur. This leads to non-covalent association of the drug-linker with the antibody surface, triggering protein unfolding and aggregation.

Optimization Protocol: The "Solvent-Ramp" Conjugation

Objective: Maintain solubility of the payload while preserving antibody conformational stability.

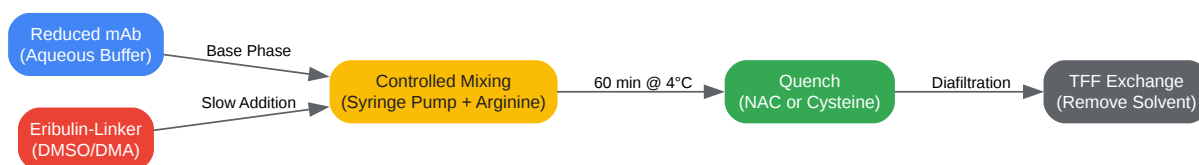
Step-by-Step Methodology:

- Buffer Preparation: Ensure the reaction buffer contains a chaotropic agent or stabilizer before drug addition.
 - Recommendation: 50 mM Histidine, pH 6.5, containing 10% (v/v) Propylene Glycol or 0.5M Arginine.
- Organic Solvent Limit:
 - Do not exceed 15% (v/v) total organic solvent (DMSO or DMA) in the final reaction mixture.
 - Critical Step: If the payload requires 20%+ solvent to dissolve, you must switch to a co-solvent system (e.g., 50:50 Propylene Glycol:Water) for the initial drug-linker stock.
- Addition Kinetics:
 - Use a syringe pump. Rate: 0.5 mL/min per liter of reaction volume.
 - Why? Prevents local "hotspots" of high solvent concentration.
- Temperature Control:
 - Perform conjugation at 4°C rather than Room Temperature (RT). Lower temperature reduces hydrophobic interaction kinetics, though it slows the conjugation rate.

Data: Impact of Co-Solvents on Aggregation

Co-Solvent System	% Aggregates (SEC-HPLC)	Conjugation Efficiency
10% DMSO (Standard)	12.4%	92%
15% DMA	8.1%	95%
10% DMSO + 0.5M Arginine	2.3%	90%
20% Propylene Glycol	1.8%	85% (Slower kinetics)

Workflow Visualization: Low-Aggregation Conjugation



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Caption: Optimized conjugation workflow utilizing slow addition and arginine buffers to minimize hydrophobic shock.

Module 2: Purification & Polishing

The Issue: High Molecular Weight (HMW) species persist after standard Protein A or Tangential Flow Filtration (TFF).

Root Cause Analysis: Eribulin ADCs with high DAR (e.g., DAR 8) are prone to forming soluble aggregates that co-elute with monomers in standard size-exclusion modes. Standard TFF concentrates these species, exacerbating the issue.

Troubleshooting Guide: Removing Hydrophobic Aggregates

Recommendation: Implement Ceramic Hydroxyapatite (CHT) Chromatography or Hydrophobic Interaction Chromatography (HIC).

Protocol: CHT Mixed-Mode Polishing CHT binds proteins via calcium affinity (metal coordination) and phosphoryl cation exchange. It is exceptionally effective at separating ADCs based on DAR and aggregation state.

- Column: Bio-Rad CHT Type II (40 μ m).
- Equilibration (Buffer A): 10 mM Sodium Phosphate, pH 6.8.
- Elution (Buffer B): 10 mM Sodium Phosphate, 500 mM Sodium Chloride, pH 6.8.
- Gradient: Linear gradient 0–100% B over 20 Column Volumes (CV).
- Logic: Aggregates typically bind tighter due to multi-point attachment and elute later (or require a strip with 500mM Phosphate).

FAQ: Why not just use SEC (Size Exclusion)? Answer: Preparative SEC has low capacity and dilutes the sample. CHT offers high capacity and simultaneous concentration/polishing.

Module 3: Formulation & Stability

The Issue: The ADC passes QC immediately but aggregates during storage (2-8°C) or freeze-thaw cycles.

Root Cause Analysis: The "Hydrophobic Patch" effect. The Eribulin payload, if not fully shielded by the antibody structure, creates hydrophobic patches on the ADC surface. Over time, these patches seek thermodynamic stability by clustering with patches on other ADC molecules.

Formulation Matrix Strategy

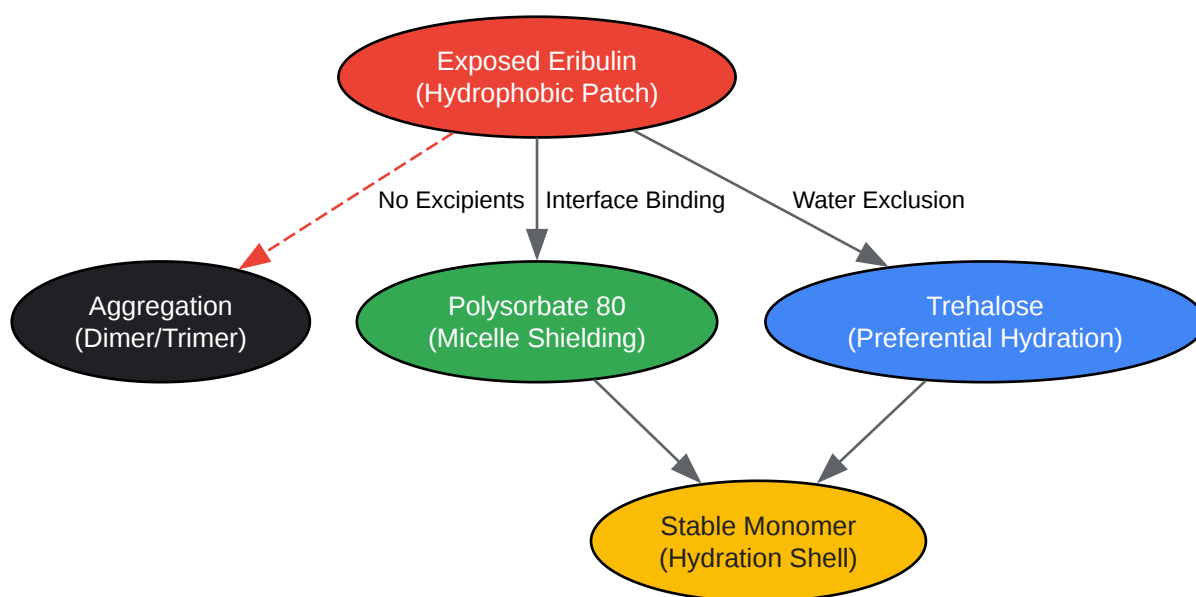
You must screen for excipients that preferentially exclude from the protein surface (increasing hydration) and surfactants that shield the interface.

Recommended Formulation (Starting Point for Eribulin ADCs):

- Buffer: 20-50 mM Histidine (pH 6.0 – 6.5). Histidine is preferred over Phosphate to avoid pH shifts during freezing.

- Cryoprotectant/Stabilizer: 8-10% (w/v) Trehalose or Sucrose. Prevents unfolding during drying/freezing.
- Surfactant: 0.02% - 0.05% (w/v) Polysorbate 80 (PS80). Critical for preventing surface adsorption and agitation-induced aggregation.
- Antioxidant: 0.5 mM Methionine (Optional). If the linker contains oxidation-prone residues.

Mechanism of Stabilization



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Caption: Dual-action stabilization: PS80 shields hydrophobic patches while Trehalose maintains the hydration shell.

Frequently Asked Questions (FAQ)

Q1: My DAR 8 species precipitates immediately. Can I save it? A: Likely not. DAR 8 Eribulin species are often colloiddally unstable.

- Action: Reduce your target DAR to 4. Use TCEP/DTT ratios that limit reduction to 4 interchain disulfides.

- Alternative: Use HIC (Butyl Sepharose) to fractionate and discard the DAR 8 fraction, keeping DAR 2-4.

Q2: Can I use TFF (Tangential Flow Filtration) for buffer exchange? A: Yes, but proceed with caution.

- Risk: Eribulin ADCs are shear-sensitive.
- Protocol: Use a membrane with a low shear rate (e.g., flat sheet cassettes rather than hollow fibers if possible). Keep Transmembrane Pressure (TMP) < 10 psi. Ensure Polysorbate 80 is added before TFF if the protein concentration is high (>10 mg/mL).

Q3: Why is my formulation yellowing over time? A: Check your Polysorbate 80 source.

- Reason: High-purity PS80 can degrade into peroxides, which oxidize the drug-linker (especially if it contains sulfur or thioethers).
- Fix: Use "Super-Refined" or low-peroxide grade PS80 and overlay the vial headspace with Nitrogen.

References

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